

Personal protective equipment for handling 2-Methyl-5-nitrophenol

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Compound of Interest

Compound Name: 2-Methyl-5-nitrophenol

Cat. No.: B1294729

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Essential Safety and Handling Guide for 2-Methyl-5-nitrophenol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Methyl-5-nitrophenol** (CAS No. 5428-54-6). Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical Properties and Hazards

2-Methyl-5-nitrophenol is a chemical intermediate that requires careful handling due to its hazardous properties.^[1] It is classified as harmful if swallowed or inhaled, toxic in contact with skin, and can cause serious skin and eye irritation.^{[1][2]}

Property	Value
Molecular Formula	C ₇ H ₇ NO ₃
Molecular Weight	153.14 g/mol [2]
Appearance	Brown or yellow crystalline solid [3]
Melting Point	111-115 °C [4]
pKa	8.68 ± 0.19 [3]
Water Solubility	0.01 M [3]

Operational Plan: Handling and Storage

Strict adherence to these operational protocols is crucial for minimizing exposure risk.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.[\[5\]](#) The following equipment is mandatory when handling **2-Methyl-5-nitrophenol**.

PPE Category	Recommendation
Eye & Face Protection	Wear chemical splash goggles that provide a complete seal around the eyes.[5] A face shield should be worn over the goggles when there is a risk of splashing.[1][5]
Hand Protection	Wear chemical-resistant gloves (e.g., Nitrile or Butyl rubber).[1][5] Inspect gloves before use and change them immediately if contaminated. Double gloving is recommended.[5]
Body Protection	Wear a chemical-resistant lab coat, long sleeves, and closed-toe shoes.[1][6] For tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is recommended.[6]
Respiratory Protection	Handle this chemical in a certified chemical fume hood.[7] If engineering controls are insufficient or if dust is generated, use a NIOSH/MSHA-approved respirator with appropriate cartridges.[7]

Handling Procedures

- Preparation: Before work, ensure a functional eyewash station and safety shower are immediately accessible.[5] Clear the chemical fume hood of unnecessary items.[5]
- Ventilation: Always handle **2-Methyl-5-nitrophenol** in a properly functioning and certified chemical fume hood to minimize dust and vapor inhalation.[7]
- Avoid Contact: Prevent contact with eyes, skin, and clothing.[7] Avoid the formation and inhalation of dust.[1][7]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[3][7] Do not eat, drink, or smoke in the work area.

Storage Plan

Proper storage is critical to maintaining chemical stability and preventing hazardous reactions.

- Location: Store in a cool, dry, and well-ventilated area.[[1](#)][[7](#)]
- Container: Keep containers tightly closed to protect from moisture and direct sunlight.[[1](#)][[7](#)]
Ensure containers are properly labeled.[[1](#)]
- Compatibility: Store away from incompatible materials such as strong oxidizing agents and strong bases.[[1](#)]

Emergency and Disposal Plan

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Measures

Always show the Safety Data Sheet (SDS) to the attending medical professional.[[7](#)]

Exposure Route	First-Aid Protocol
Skin Contact	Immediately remove all contaminated clothing. [8] Wash the affected skin with plenty of soap and water for at least 15 minutes. [7][8] Seek immediate medical attention. [7]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. [7] Remove contact lenses if present and easy to do. Seek immediate medical attention. [7]
Inhalation	Move the person to fresh air at once. [8] If breathing has stopped or is difficult, provide artificial respiration or oxygen. [7][8] Seek immediate medical attention. [7][8]
Ingestion	Do NOT induce vomiting. [7] If the person is conscious, rinse their mouth with water and have them drink plenty of water. [9][10] Call a poison control center or physician immediately. [7]

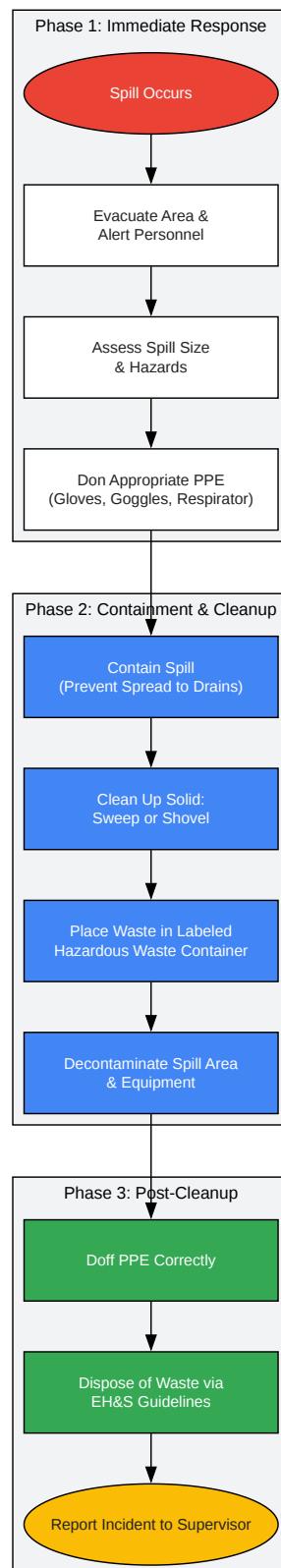
Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear the appropriate PPE as outlined above, including respiratory protection.
- Contain & Clean: Prevent the spill from entering drains. Carefully sweep or shovel the solid material into a suitable, labeled container for disposal. [7][9] Avoid creating dust. [7]
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan

Chemical waste must be managed according to institutional and regulatory guidelines.

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[9]
- Disposal: Dispose of the contents and container at an approved waste disposal facility.[7] Do not mix with other waste. Handle uncleaned containers as you would the product itself.



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Caption: Workflow for handling a **2-Methyl-5-nitrophenol** spill.

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